

# tert-Butyl(3-chloropropoxy)dimethylsilane CAS number and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert-Butyl(3-chloropropoxy)dimethylsilane*

Cat. No.: B035849

[Get Quote](#)

## Technical Guide: tert-Butyl(3-chloropropoxy)dimethylsilane

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**tert-Butyl(3-chloropropoxy)dimethylsilane**, with the CAS number 89031-82-3, is a bifunctional organosilane compound. It incorporates a robust tert-butyldimethylsilyl (TBDMS) ether protecting group and a reactive chloropropyl group. This structure makes it a valuable reagent in multi-step organic synthesis, particularly in the development of pharmaceutical intermediates and other complex molecules. The TBDMS group provides steric hindrance and stability under a variety of reaction conditions, protecting a hydroxyl functionality, while the terminal alkyl chloride allows for nucleophilic substitution reactions to introduce the protected propanol moiety as a linker or building block.

### Chemical Structure and Properties

The chemical structure of **tert-Butyl(3-chloropropoxy)dimethylsilane** features a central silicon atom bonded to two methyl groups, a tert-butyl group, and a 3-chloropropoxy group.

Molecular Formula: C<sub>9</sub>H<sub>21</sub>ClOSi

Synonyms:

- 1-(tert-Butyldimethylsilyloxy)-3-chloropropane
- 3-(tert-Butyldimethylsiloxy)-1-chloropropane

The key structural features are the silyl ether, which is stable to many reagents but can be cleaved under specific acidic or fluoride-ion conditions, and the primary alkyl chloride, which is susceptible to SN2 reactions.

## Physicochemical Data

Property	Value	Reference
CAS Number	89031-82-3	[1][2][3]
Molecular Weight	208.80 g/mol	[1][4]
Boiling Point	198.3 ± 13.0 °C at 760 Torr (calculated)	[1]
Density	0.905 ± 0.06 g/cm <sup>3</sup> at 20 °C (calculated)	[1]
Flash Point	62.8 ± 12.0 °C (calculated)	[1]
Solubility	Very slightly soluble in water (0.16 g/L at 25 °C, calculated)	[1]

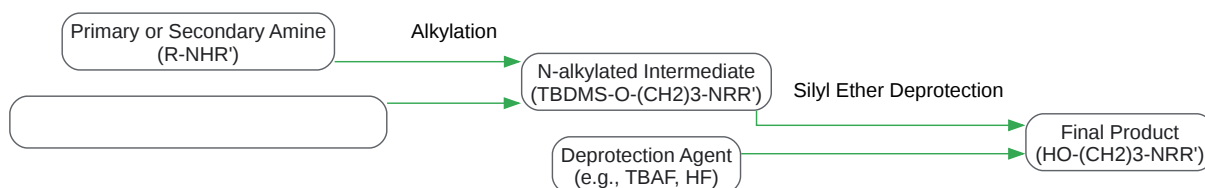
## Applications in Organic Synthesis

The primary application of **tert-Butyl(3-chloropropoxy)dimethylsilane** is as an alkylating agent to introduce a protected three-carbon chain. The TBDMS protecting group is widely used in pharmaceutical and fine chemical synthesis due to its stability and selective deprotection.

A common synthetic transformation involving this reagent is the alkylation of nucleophiles such as amines, alcohols, or thiols. This reaction introduces a linker that, upon deprotection of the silyl ether, reveals a primary alcohol functionality for further elaboration.

## Logical Workflow for a Representative Reaction

The following diagram illustrates a typical synthetic workflow where an amine is alkylated with **tert-Butyl(3-chloropropoxy)dimethylsilane**, followed by deprotection of the silyl ether to yield a hydroxypropyl-substituted amine.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 001chemical.com [001chemical.com]
- 2. The tert-butyl dimethyl silyl group as an enhancer of drug cytotoxicity against human tumor cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 89031-82-3|tert-Butyl(3-chloropropoxy)dimethylsilane|BLD Pharm [bldpharm.com]
- 4. arrow.tudublin.ie [arrow.tudublin.ie]
- To cite this document: BenchChem. [tert-Butyl(3-chloropropoxy)dimethylsilane CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035849#tert-butyl-3-chloropropoxy-dimethylsilane-cas-number-and-structure]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)